

# Butoxycarboxim vs. Butocarboxim: A Comparative Efficacy Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Butoxycarboxim**

Cat. No.: **B166929**

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This guide provides a detailed comparison of **Butoxycarboxim** and its parent compound, Butocarboxim. Both are systemic carbamate insecticides effective against a range of sucking insects. Their primary mode of action is the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system of insects.<sup>[1][2]</sup> This document summarizes their chemical properties, metabolic relationship, and available toxicity data, alongside detailed experimental protocols for efficacy testing.

## Chemical Identity and Properties

Butocarboxim and **Butoxycarboxim** are chemically related, with **Butoxycarboxim** being the sulfone metabolite of Butocarboxim.<sup>[1]</sup> This metabolic conversion, an oxidation process, is a key determinant of their respective toxicological profiles. Both compounds are used to control sucking insects such as aphids, thrips, whiteflies, and spidermites on various crops.<sup>[3][4]</sup>

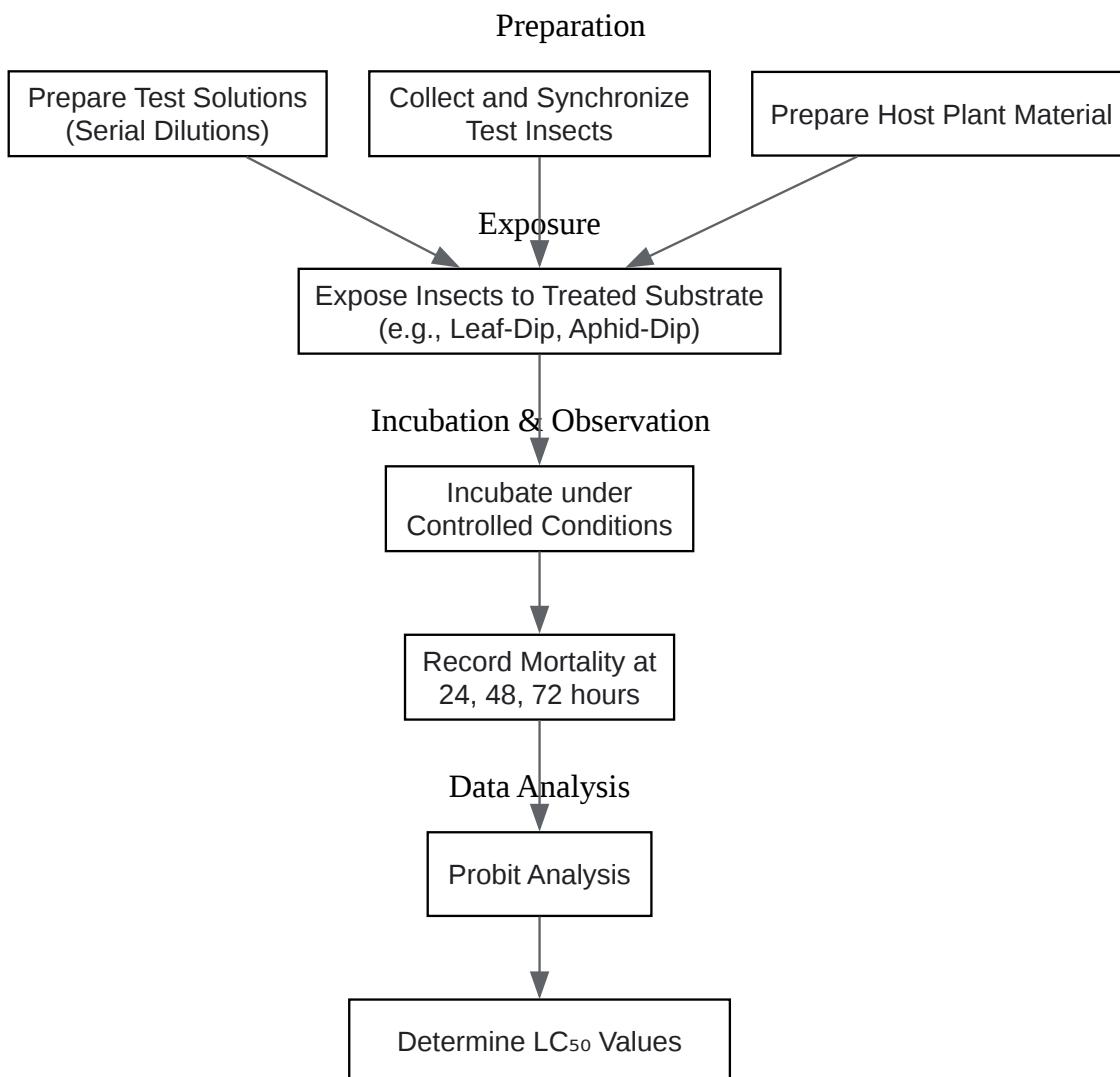
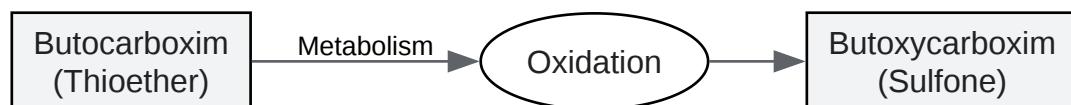
Table 1: Chemical and Physical Properties

| Property            | Butocarboxim   | Butoxycarboxim   |
|---------------------|--|--|
| IUPAC Name          | (3-methylsulfanylbutan-2-ylideneamino) N-methylcarbamate       | (3-methylsulfonylbutan-2-ylideneamino) N-methylcarbamate       |
| CAS Number          | 34681-10-2   | 34681-23-7   |
| Molecular Formula   | C <sub>7</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub> S | C <sub>7</sub> H <sub>14</sub> N <sub>2</sub> O <sub>4</sub> S |
| Molecular Weight    | 190.27 g/mol   | 222.26 g/mol   |
| Appearance          | Pale brown viscous liquid                                      | Colorless solid  |
| Solubility in Water | High   | High   |

## Mechanism of Action and Metabolic Pathway

Both **Butocarboxim** and **Butoxycarboxim** function as acetylcholinesterase (AChE) inhibitors. By binding to the active site of AChE, they prevent the breakdown of the neurotransmitter acetylcholine. This leads to an accumulation of acetylcholine at the synaptic cleft, causing continuous nerve stimulation, paralysis, and ultimately, the death of the insect.[\[1\]](#)[\[2\]](#)

The metabolic pathway from Butocarboxim to **Butoxycarboxim** is a critical aspect of their overall efficacy and toxicology. In mammals, Butocarboxim is metabolized to **Butoxycarboxim**. [\[1\]](#) This transformation from a thioether to a sulfone can significantly alter the molecule's polarity and binding affinity to the target enzyme.



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## References

- 1. Butocarboxim | C7H14N2O2S | CID 36879 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Butoxycarboxim | C7H14N2O4S | CID 61938 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Butocarboxim (Ref: Co 755) [sitem.herts.ac.uk]
- 4. Butoxycarboxim (Ref: Co 859) [sitem.herts.ac.uk]
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